

# Personal protective equipment for handling Hsd17B13-IN-100

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## Compound of Interest

Compound Name: Hsd17B13-IN-100

Cat. No.: B12371572

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## Essential Safety and Handling Guide for Hsd17B13-IN-100

Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for **Hsd17B13-IN-100** is not publicly available. This guide has been developed to provide essential safety and logistical information based on best practices for handling potent, novel small-molecule inhibitors intended for research purposes. The information herein is representative and should be supplemented by a compound-specific SDS obtained directly from the supplier. All laboratory personnel must be thoroughly trained in general chemical safety and handling procedures.

This document provides procedural guidance for researchers, scientists, and drug development professionals on the safe handling, use, and disposal of **Hsd17B13-IN-100**.

## Surrogate Safety Profile and Handling Information

For novel compounds with limited toxicological data, it is prudent to treat them as potentially hazardous. The following table summarizes the assumed safety profile and recommended handling procedures for **Hsd17B13-IN-100**, treating it as a potent research compound.

Category	Guidance
Hazard Identification	Physical State: Solid powder. Potential Hazards: Assumed to be harmful if swallowed, inhaled, or absorbed through the skin. May cause eye and skin irritation. The toxicological properties have not been fully investigated. Handle as a highly potent compound.
First Aid Measures	If Swallowed: Rinse mouth with water. Do not induce vomiting. Immediately call a Poison Center or doctor. If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician. In Case of Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician. In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Personal Protective Equipment (PPE)	Engineering Controls: Work in a certified chemical fume hood or a ventilated balance enclosure, especially when handling the solid powder to avoid inhalation. Eye/Face Protection: Wear chemical safety goggles or a face shield. Skin Protection: Wear a flame-retardant lab coat and nitrile gloves. Dispose of contaminated gloves properly. Respiratory Protection: Not required if handled within a fume hood. If powdered material is handled outside of a fume hood, a NIOSH-approved respirator is necessary.
Handling and Storage	Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. <sup>[1]</sup> Storage: Store in a tightly

closed container in a dry, cool, and well-ventilated place.<sup>[2]</sup> Follow supplier recommendations for storage temperature (e.g., -20°C or -80°C).

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#### Fire-Fighting Measures

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Special Hazards: May emit toxic fumes (carbon oxides, nitrogen oxides) under fire conditions.

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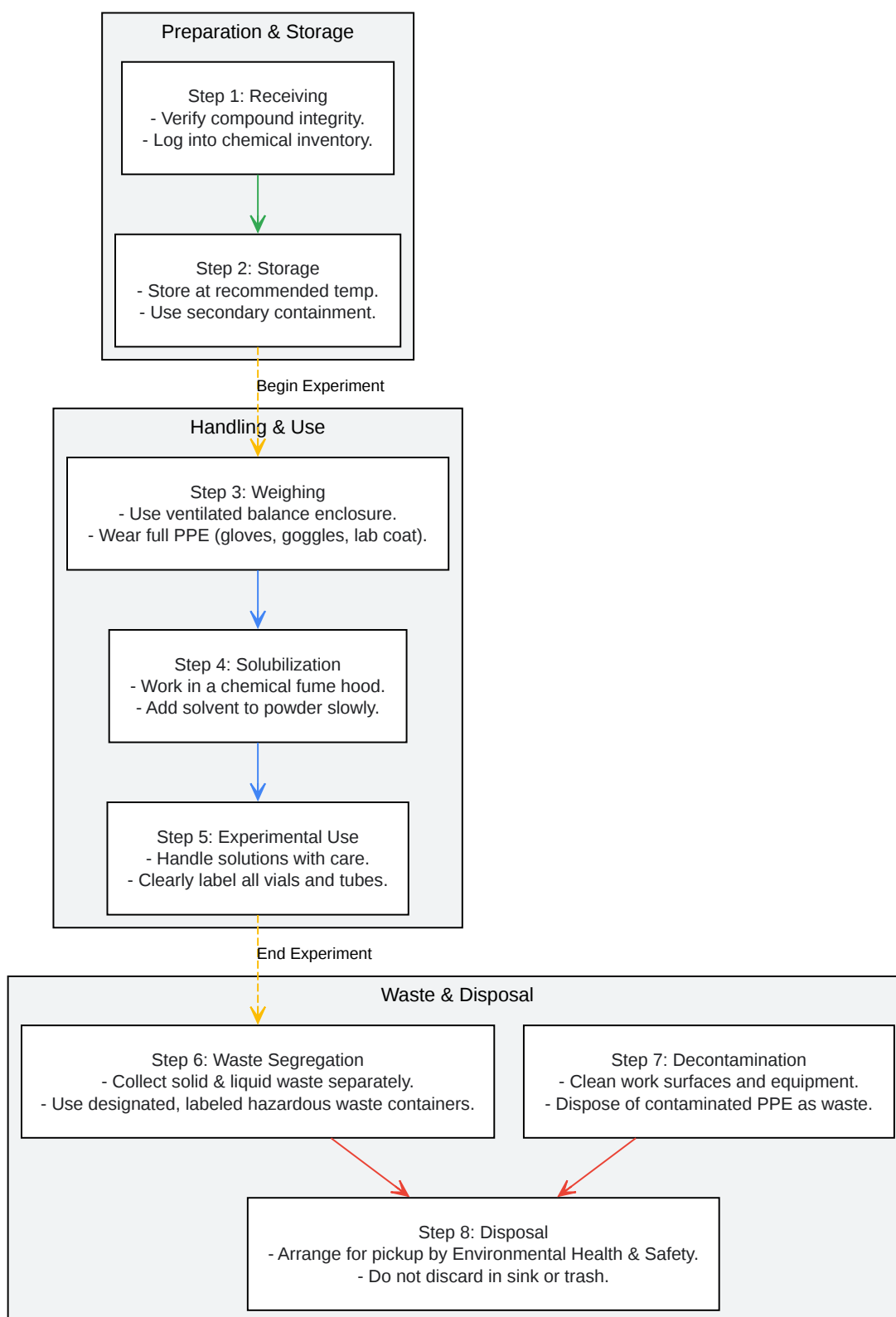
#### Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations.<sup>[3][4][5]</sup> Do not dispose of down the drain or in general waste. <sup>[4][5]</sup> Contaminated materials and empty containers must be treated as hazardous waste. <sup>[3][6]</sup>

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## Operational Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely managing **Hsd17B13-IN-100** throughout its lifecycle in the laboratory, from initial receipt to final disposal.



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Caption: Workflow for Safe Handling of Potent Research Compounds.

## Procedural Guidance and Disposal Plan

### 1. Receiving and Inventory

- Upon receipt, inspect the container for any damage.
- Verify that the compound name and quantity match the order.
- Log the compound into your laboratory's chemical inventory system, noting the date of receipt and assigned storage location.

### 2. Storage

- Consult the supplier's data sheet for the recommended storage temperature (typically -20°C or -80°C for long-term stability).
- Store the compound in its original, tightly sealed container.
- Utilize secondary containment (e.g., a small box or beaker) within the freezer or storage cabinet to contain any potential spills.

### 3. Handling the Solid Compound (Weighing)

- Critical: All handling of the powdered form of **Hsd17B13-IN-100** must be performed within a ventilated enclosure, such as a powder containment hood or a ventilated balance enclosure, to prevent inhalation of airborne particles.
- Wear appropriate PPE: a lab coat, safety goggles, and double nitrile gloves.
- Use dedicated spatulas and weigh boats. Clean them thoroughly after use or dispose of them as contaminated solid waste.
- Tare the balance with the weigh boat inside the enclosure. Carefully transfer the desired amount of powder.
- Close the primary container securely before removing it from the enclosure.

### 4. Solubilization

- Perform all solubilization steps inside a certified chemical fume hood.
- Add the appropriate solvent (e.g., DMSO) to the vial containing the weighed powder. Do not add the powder to the solvent to minimize dust.
- Cap the vial and vortex or sonicate as needed to ensure complete dissolution.
- Prepare stock solutions and aliquots for single use to avoid repeated freeze-thaw cycles. Clearly label all solutions with the compound name, concentration, solvent, and date.

## 5. Experimental Use

- When using solutions of **Hsd17B13-IN-100**, continue to wear standard laboratory PPE (lab coat, gloves, safety glasses).
- Avoid contact with skin and clothing.
- Conduct all procedures that may generate aerosols or vapors within a fume hood or biosafety cabinet.

## 6. Disposal Plan

- Waste Segregation: Maintain separate, clearly labeled hazardous waste containers for solid and liquid waste.
  - Solid Waste: Includes contaminated gloves, weigh boats, pipette tips, and paper towels.
  - Liquid Waste: Includes unused stock solutions, experimental media containing the compound, and solvent rinses.
- Container Management: Waste containers must be kept closed except when adding waste. [5] They should be stored in a designated satellite accumulation area within the lab.
- Decontamination: After completing work, wipe down the work area in the fume hood, the balance, and any equipment used with an appropriate solvent (e.g., 70% ethanol), and dispose of the cleaning materials as solid hazardous waste.

- Final Disposal: Contact your institution's Environmental Health and Safety (EH&S) department to arrange for the pickup and disposal of the hazardous waste containers. Never dispose of **Hsd17B13-IN-100** or its waste in sinks or regular trash.[4][5]

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